

Application Notes and Protocols for CAM2602 in Cell Culture

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Compound of Interest

Compound Name: CAM2602

Cat. No.: B15583641

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Introduction

CAM2602 is a potent and selective inhibitor of the Aurora A-TPX2 protein-protein interaction, demonstrating significant potential as a targeted antimitotic agent in cancer therapy.^{[1][2][3]} It acts by disrupting the interaction between Aurora A kinase and its co-factor TPX2, which is crucial for the localization and enzymatic activity of Aurora A during mitosis.^{[1][2][3]} This disruption leads to mitotic arrest and subsequent inhibition of tumor cell growth.^{[1][4]} These application notes provide detailed experimental protocols for utilizing **CAM2602** in cell culture-based assays to study its effects on cell viability, cell cycle progression, and protein localization.

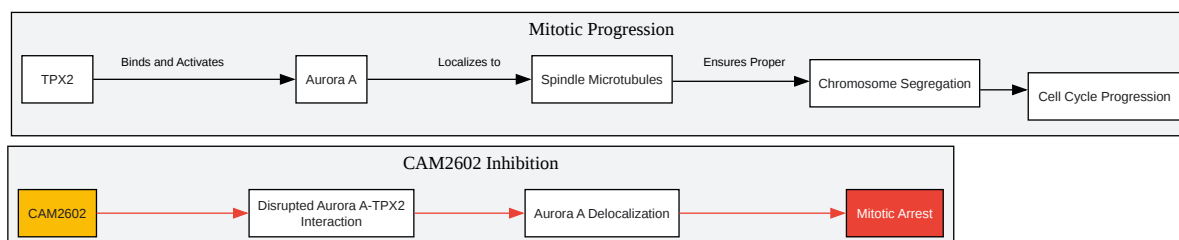
Data Presentation

Table 1: In Vitro Efficacy of **CAM2602** in Human Cancer Cell Lines

Cell Line	Cancer Type	Assay Type	GI50 (μM)	Incubation Time (hrs)	Reference
HeLa	Cervical Cancer	Sulforhodamine B assay	21.8	72	[4]
Jurkat	T-cell Leukemia	CellTiter-Blue assay	10.3	72	[4]
PANC-1	Pancreatic Cancer	Not Specified	Not Specified	Not Specified	[4]

Signaling Pathway

The Aurora A-TPX2 signaling pathway is a critical regulator of mitosis. TPX2 binds to and activates Aurora A, localizing it to the spindle microtubules. This complex is essential for proper spindle assembly and chromosome segregation. **CAM2602** specifically inhibits the interaction between Aurora A and TPX2, leading to delocalization of Aurora A from the spindle, mitotic defects, and ultimately, cell cycle arrest.



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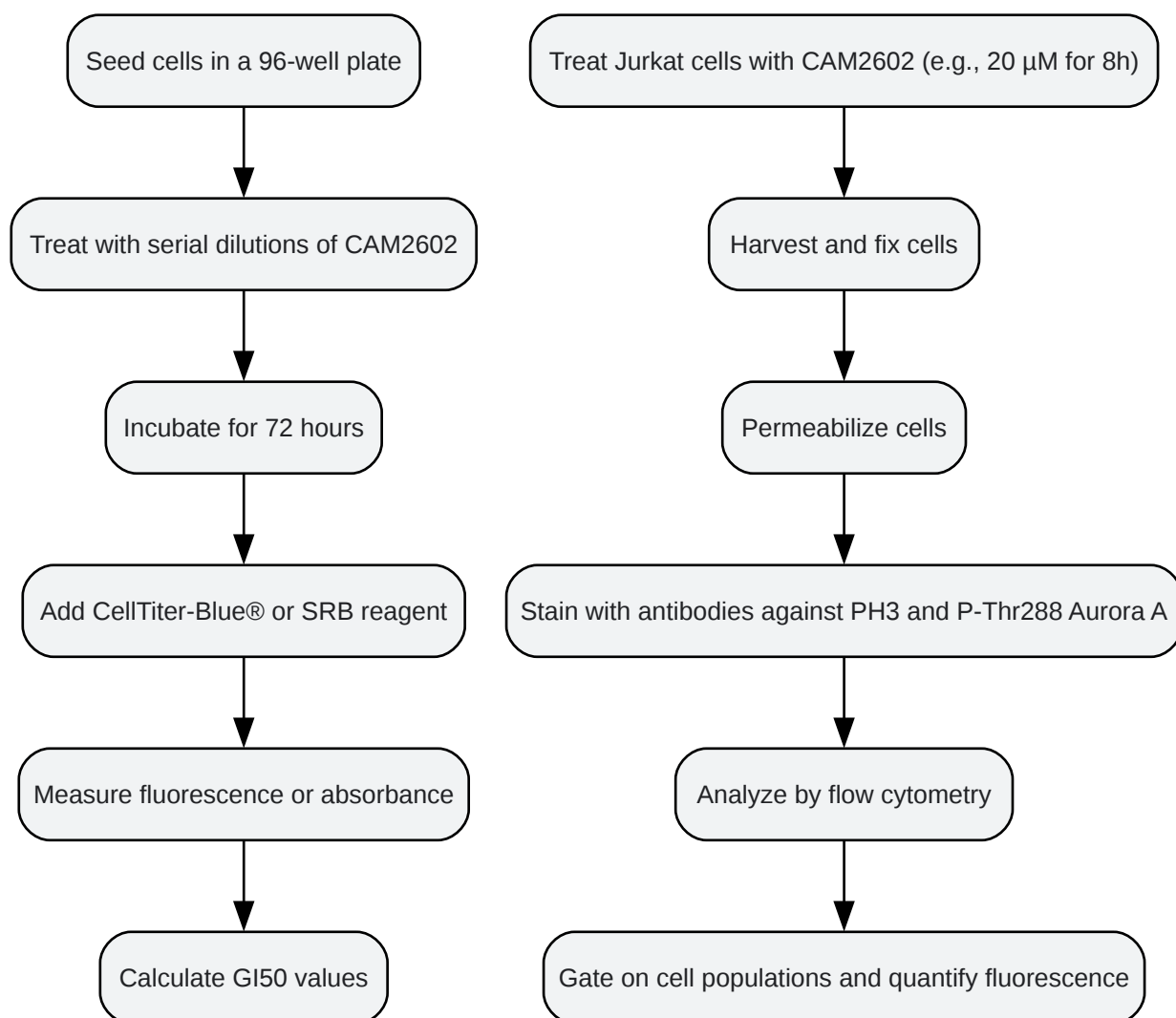
Caption: Aurora A-TPX2 signaling pathway and **CAM2602**'s mechanism of action.

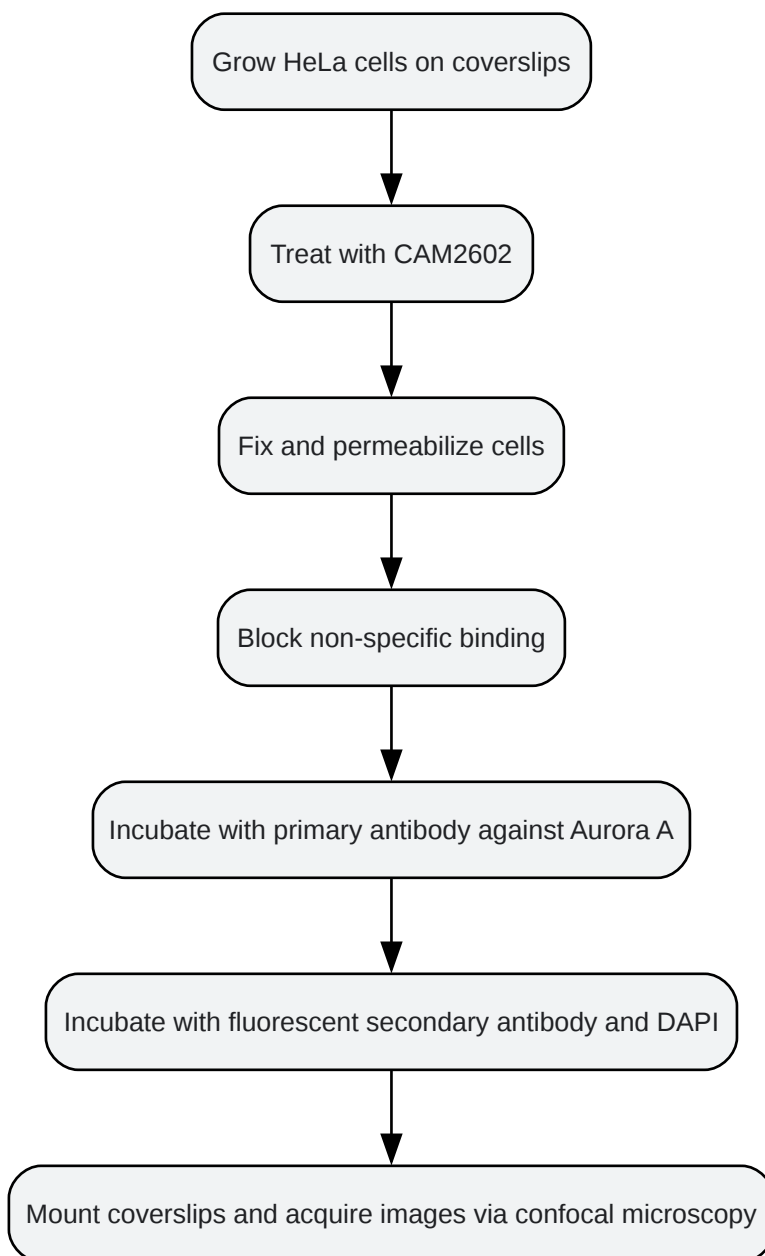
Experimental Protocols

Cell Viability Assay

This protocol is designed to determine the half-maximal growth inhibitory concentration (GI50) of **CAM2602** in cancer cell lines.

Workflow:





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References

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- 3. Selective Aurora A-TPX2 Interaction Inhibitors Have In Vivo Efficacy as Targeted Antimitotic Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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